

benzyl salicylate solvent personal care products

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Compound Focus: Benzyl Salicylate

CAS No.: 118-58-1

Cat. No.: S575978

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Application Overview and Regulatory Status

Benzyl salicylate (CAS No. 118-58-1) is a synthetic ester of benzyl alcohol and salicylic acid [1]. It serves multiple functional roles in formulations:

- **Fragrance and Fixative:** It imparts a mild, balsamic odor and is particularly valued for its ability to enhance the longevity and stability of fragrance profiles, especially in floral compositions like jasmine, lilac, and carnation [1] [2].
- **UV Absorber:** It acts as a UV filter, helping to protect the formulation from light degradation and contributing to skin protection in sun care products [1] [2].
- **Solvent and Carrier:** It also functions as a solvent, aiding in the dissolution and blending of other fragrance components [1].

The **European Commission's Scientific Committee on Consumer Safety (SCCS)** issued a final opinion in November 2023, concluding that **benzyl salicylate** is safe for use in cosmetic products up to the maximum concentrations provided in the submitted dossier [3] [4]. The committee noted that while available data "provide some indications for an endocrine mode of action," there is "no evidence to suggest that this results in endocrine effects" [3] [4].

Furthermore, a draft amendment to the EU Cosmetics Regulation (notified in July 2025) will introduce specific product-type conditions for **benzyl salicylate** use [5]. This means that by **1 January 2027**, cosmetic products containing **benzyl salicylate** must comply with these new conditions to be placed on the EU market [5].

Key Properties and Formulation Guidelines

The table below summarizes the fundamental characteristics and recommended usage levels of **benzyl salicylate**.

Property	Specification / Guideline
Chemical Formula	C ₁₄ H ₁₂ O ₃ [1] [2]
Molecular Weight	228.25 g/mol [2]
Physical Form	Colorless to pale yellow liquid [2]
Odor	Mild balsamic [2]
Primary Functions	Fragrance, fixative, UV absorber, solvent [1]
Ideal Concentration (Fragrances)	0.1% - 1% [1]
Ideal Concentration (Sunscreens & Skin Care)	Typically below 0.5% [1]
Ideal Concentration (Hair Care)	Typically below 0.5% [1]
Allergen Labeling (EU)	Required if ≥0.01% in rinse-off or ≥0.001% in leave-on products [1]

Formulation Considerations

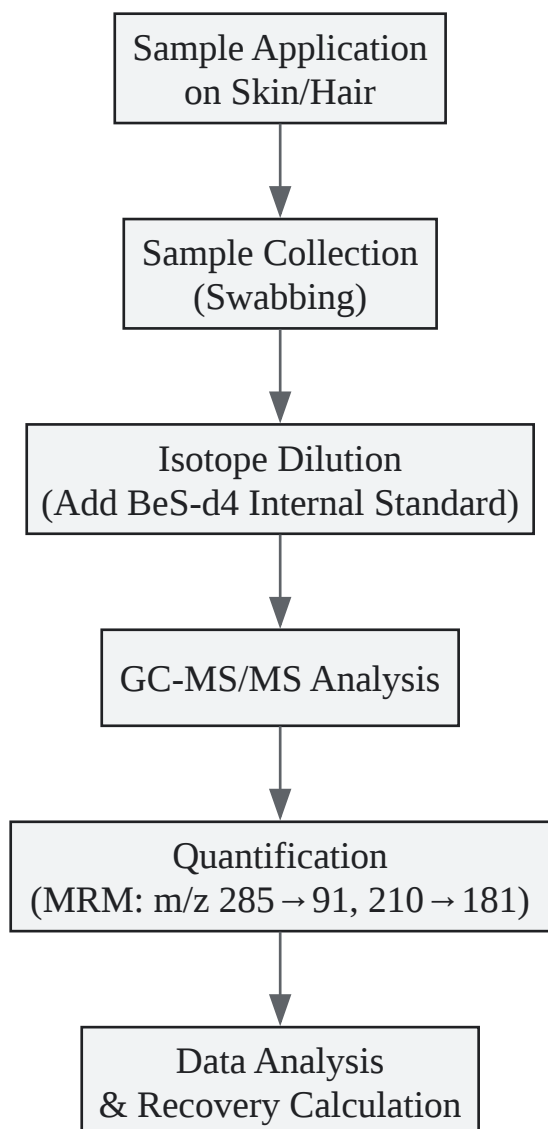
- **Compatibility:** **Benzyl salicylate** is compatible with most cosmetic ingredients but may require stabilization in high-temperature processes [1].
- **Challenges:** Its main challenges are its **allergenic potential** and its floral scent, which might interfere with the intended fragrance profile [1]. To mitigate this, ensure concentrations comply with IFRA standards and balance it with complementary fragrance components [1].
- **Stability & Packaging:** It has a shelf life of 12-24 months and should be stored in airtight, opaque, or UV-resistant containers away from heat and light to prevent degradation [1].

Safety and Skin Penetration Assessment Protocol

Benzyl salicylate has a very low potential to induce hypersensitivity, as demonstrated by a patch-test survey involving over 10,000 participants where no induced or elicited responses directly attributable to it were observed [6]. The following protocol outlines a method to quantify its presence on skin and hair, which is crucial for decontamination and penetration studies.

Experimental Workflow for Skin and Hair Analysis

The diagram below illustrates the GC-MS/MS method workflow for quantifying **benzyl salicylate** on skin and hair [7] [8]:



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Detailed Methodology

1. Objective To validate a gas chromatography-triple quadrupole mass spectrometry (GC-MS/MS) method for the precise quantification of **benzyl salicylate** (BeS) on human skin and hair, simulating studies for persistent chemical agents [7] [8].

2. Materials and Reagents

- **Analytical Standard:** High-purity **Benzyl Salicylate** (BeS)
- **Internal Standard:** **Benzyl Salicylate-d4** (BeS-d4)

- **Solvents:** HPLC-grade or equivalent
- **Sample Collection:** Appropriate swabs for skin and hair sampling
- **Instrumentation:** GC system coupled with a triple quadrupole mass spectrometer

3. Procedure

- **Sample Preparation:** Apply BeS to skin or hair surfaces in a controlled manner.
- **Decontamination & Collection:** After a set exposure time (e.g., 70 minutes), collect residues from skin and hair using swabs [7].
- **Extraction and Dilution:** Extract analytes from the swabs. Use **isotope-dilution** for quantification by adding a known amount of the internal standard BeS-d4 to the sample [7] [8].
- **GC-MS/MS Analysis:**
 - **Chromatography:** Separate compounds using a gas chromatograph.
 - **Ionization:** Use electron ionization (EI).
 - **Detection:** Operate MS/MS in **Multiple Reaction Monitoring (MRM)** mode for high selectivity and sensitivity [7] [8].
 - **Monitor Ion Transitions:**
 - For BeS: Quantifier ion **m/z 285** → **91**; Qualifier ion **m/z 210** → **181**
 - For BeS-d4 (Internal Standard): Quantifier ion **m/z 289** → **91**; Qualifier ion **m/z 214** → **185** [7] [8]

4. Data Analysis and Validation

- **Calibration:** Establish a calibration curve with excellent coefficient of determination ($R^2 = 0.9992$ - 0.9999) [7].
- **Sensitivity:** Method demonstrates a Limit of Detection (LOD) of **0.023 ng/ml** and a Limit of Quantification (LOQ) of **0.23 ng/ml** [7].
- **Accuracy and Precision:** Validate using Quality Controls (QCs). Intra-day accuracy ranges from 95.6% to 100.3%, and inter-day accuracy from 98.5% to 104.91%. Precision, measured as Relative Standard Deviation (RSD%), is between 2-13.7% (intra-day) and 3.3-8.8% (inter-day) [7].
- **Recovery Calculation:** The proof-of-principle study showed an average total BeS recovery of **37.9% from skin** after 70 minutes, with significant increases detected on hair, confirming its utility as a simulant for persistent chemicals [7] [8].

Risk Management and Conclusion

For researchers and formulators, the following points are critical:

- **Regulatory Compliance:** Adhere to the safe concentration limits outlined in SCCS/1656/23 and stay updated on the implementation of the EU's Omnibus Act 2, which will enforce product-type-specific

conditions by 2027 [3] [5] [4].

- **Allergen Management:** Classified as a fragrance allergen in the EU, **benzyl salicylate** requires mandatory labeling on cosmetic products when its concentration exceeds 0.001% in leave-on products and 0.01% in rinse-off products [1].
- **Conclusion: Benzyl salicylate** remains a valuable multi-functional ingredient in personal care products. Its safe use is well-defined by recent scientific opinions, provided that formulators operate within established concentration limits and regulatory frameworks. The available data, while indicating a potential endocrine mode of action, found no evidence of actual endocrine effects, supporting its continued use under the specified safe conditions [3] [4].

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